

An In-depth Technical Guide to Tricyclodecane Dimethanol Diacrylate (TCDDMDA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tricyclodecane dimethanol diacrylate*

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Introduction

Tricyclodecane dimethanol diacrylate (TCDDMDA) is a difunctional cycloaliphatic acrylate monomer recognized for its role in the development of high-performance polymers. Its rigid and bulky tricyclic core structure imparts significant enhancements to polymer properties, including improved thermal stability, mechanical strength, and durability. TCDDMDA is primarily utilized in ultraviolet (UV) and electron beam (EB) curable systems, finding applications in advanced coatings, 3D printing resins, adhesives, and dental materials.[1][2] The incorporation of TCDDMDA into polymer networks can lead to materials with a high glass transition temperature (Tg), low polymerization shrinkage, and excellent weatherability.[3]

Chemical Structure and IUPAC Nomenclature

TCDDMDA is characterized by a tricyclo[5.2.1.0^{2,6}]decane core with two methanol groups esterified with acrylic acid. It is important to note that commercial TCDDMDA is typically a mixture of various structural and stereoisomers.[4][5] This isomeric complexity arises from the synthesis process, which starts from dicyclopentadiene.[6]

The general chemical structure is depicted below: (A 2D chemical structure image would be placed here in a full document)

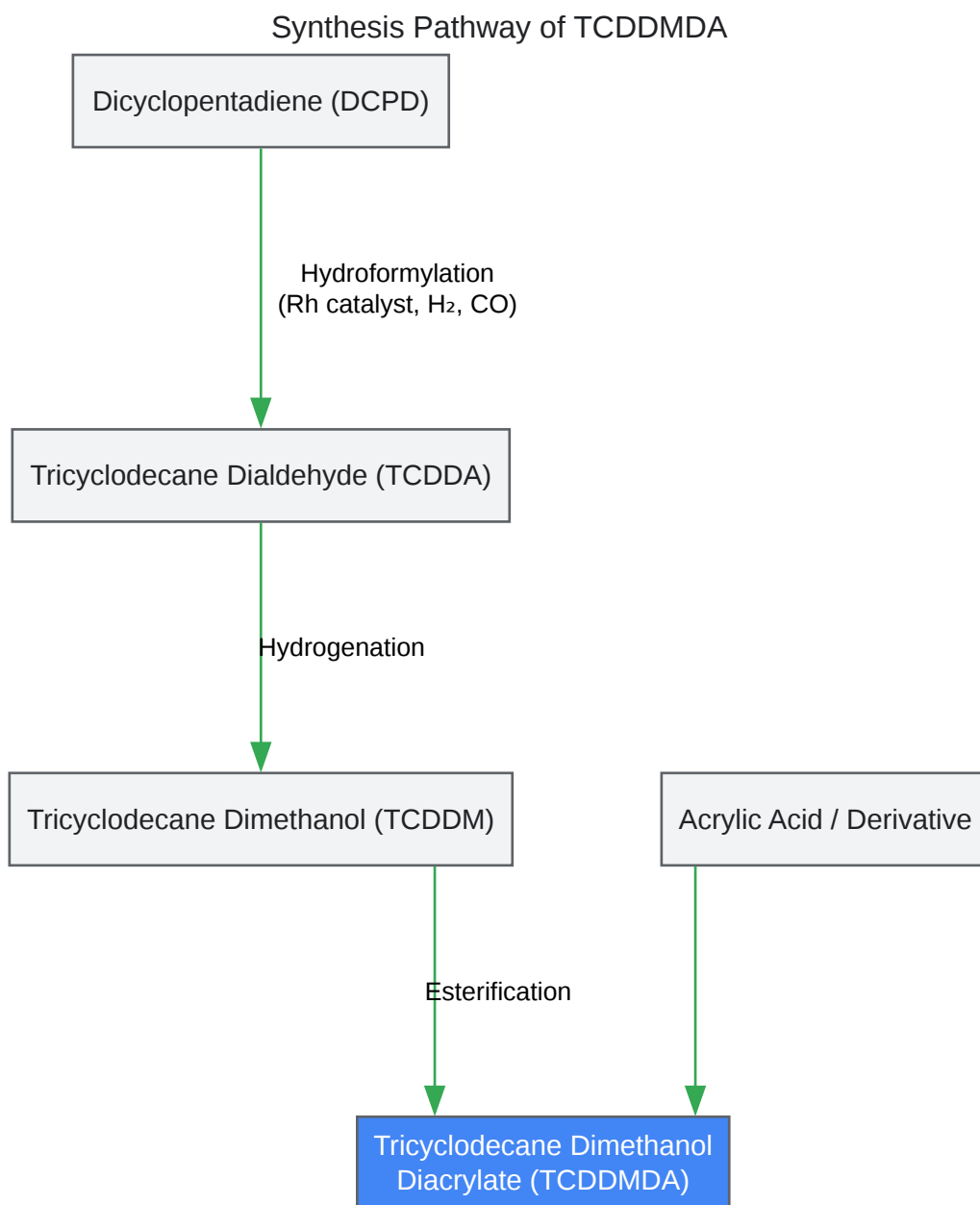
Due to the isomeric mixture, a single, definitive IUPAC name is not sufficient. However, systematic names for specific isomers found in the mixture include:

- [(1S,7R)-9-(prop-2-enoyloxymethyl)-8-tricyclo[5.2.1.0^{2,6}]decanyl]methyl prop-2-enoate[4]
- [8-(prop-2-enoyloxymethyl)-3-tricyclo[5.2.1.0^{2,6}]decanyl]methyl prop-2-enoate[7]

The most commonly used name for the mixture is Tricyclo[5.2.1.0^{2,6}]decanedimethanol diacrylate.[8]

Synthesis Pathway

The industrial synthesis of TCDDMDA is a multi-step process that begins with dicyclopentadiene (DCPD). The general workflow involves hydroformylation to create a dialdehyde, followed by hydrogenation to the corresponding diol, and finally esterification to yield the diacrylate monomer.[6]



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Caption: General synthesis route from Dicyclopentadiene to TCDDMDA.

Physicochemical Properties

The properties of TCDDMDA are summarized in the table below. These values are representative, as they can vary slightly depending on the specific isomeric composition of the product.

Property	Value	Reference(s)
CAS Number	42594-17-2	[1][2][8]
Molecular Formula	C ₁₈ H ₂₄ O ₄	[1][2][4]
Molecular Weight	304.38 g/mol	[8][9]
Appearance	Colorless to Light Yellow Clear Liquid	[5]
Density	~1.1 g/mL at 25 °C	[8]
Refractive Index (n _{20/D})	~1.506	[8]
Boiling Point	396.5 °C at 760 mmHg	[4]
Flash Point	>110 °C (230 °F)	[9]
Storage Temperature	2-8 °C	[8]

Key Applications in Research and Development

TCDDMDA is a versatile monomer used to enhance the properties of various polymers. Its rigid cycloaliphatic structure is key to its performance benefits.

- **UV-Curable Coatings and Inks:** TCDDMDA provides rapid curing, high gloss, excellent wear resistance, and superior weatherability to coatings and inks.[2]
- **3D Printing Resins:** In stereolithography (SLA) and other photopolymerization-based 3D printing technologies, TCDDMDA is used to formulate resins with low shrinkage, ensuring high dimensional accuracy of the printed objects. It also improves the impact strength and thermal stability of the final parts.[1][9]
- **Adhesives:** The fast curing speed and strong adhesion properties make TCDDMDA a valuable component in industrial adhesives.[2]
- **Dental Resins:** TCDDMDA is used as a cross-linking comonomer in poly(methyl methacrylate) (PMMA) based denture base resins. Its incorporation improves the mechanical properties, biocompatibility, and color stability of the dental prosthetics.[4][10]

Experimental Protocol: Copolymerization of TCDDMDA with PMMA for Dental Resin Fabrication

The following protocol is based on the methodology described by Ajay R, et al. (2020) for the fabrication and analysis of a heat-cured P(MMA-co-TCDDMDA) copolymer for dental applications.^[10] This serves as a representative experimental workflow for researchers.

Materials and Reagents

- Poly(methyl methacrylate) (PMMA) powder (Denture base grade)
- Methyl methacrylate (MMA) monomer
- **Tricyclodecane dimethanol diacrylate (TCDDMDA)**
- Initiator system appropriate for heat-cured acrylic resins (e.g., benzoyl peroxide, typically included in the PMMA powder)

Monomer Preparation

- Prepare three separate monomer solutions in dark glass bottles.
- Control Group (G0): Pure MMA monomer.
- Experimental Group 1 (G10): A mixture of 90% MMA and 10% TCDDMDA by volume (v/v).
- Experimental Group 2 (G20): A mixture of 80% MMA and 20% TCDDMDA by volume (v/v).
- Label all bottles appropriately and store them away from light.

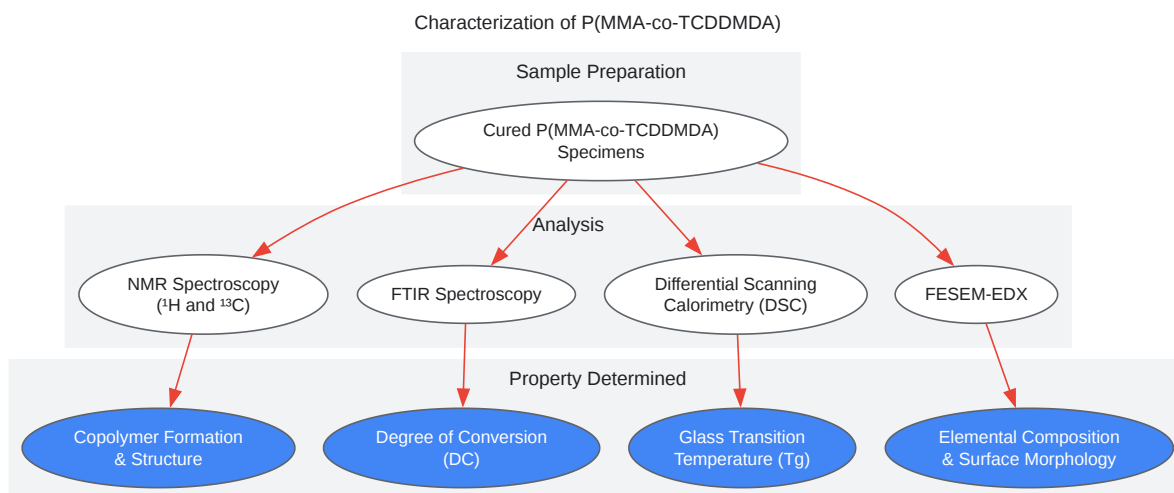
Specimen Fabrication (Heat-Cured Polymerization)

- **Molding:** Prepare molds for the desired specimen geometry (e.g., disks of 22 mm diameter and 2 mm thickness for spectroscopic analysis, or cuboidal specimens for mechanical testing). Molds can be made from high-strength dental stone using plastic or wax patterns.
- **Mixing:** In a porcelain jar, mix the PMMA powder with the prepared monomer solution at a powder-to-liquid ratio of 3:1 by volume.

- **Dough Formation:** Allow the mixture to reach a dough-like consistency. The time to reach this stage may vary; for the control group, it is approximately 8 minutes, while for the TCDDMDA-containing experimental groups, it can extend to around 15 minutes.[\[10\]](#)
- **Packing and Curing:**
 - Pack the dough into the prepared molds within a dental flask.
 - Close the flask and apply pressure according to standard dental laboratory procedures.
 - Perform the heat-curing cycle. A typical cycle involves immersing the flask in a water bath and heating at 74°C for 9 hours. Alternatively, other heat-polymerization cycles can be employed.[\[11\]](#)
- **Deflasking and Finishing:** After the curing cycle is complete, allow the flask to cool to room temperature. Carefully remove the cured specimens from the mold. Finish and polish the specimens as required for subsequent analysis.

Characterization Workflow

The successful incorporation of TCDDMDA and its effect on the polymer properties can be assessed using various analytical techniques.



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Caption: Workflow for characterizing P(MMA-co-TCDDMDA) copolymers.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure of the newly formed P(MMA-co-TCDDMDA) copolymer.[10]
- Fourier-Transform Infrared (FTIR) Spectroscopy: To determine the degree of conversion (DC) by comparing the ratio of aliphatic C=C double bonds (from unreacted monomer) to an internal standard peak (e.g., C=O) before and after polymerization.[10]
- Differential Scanning Calorimetry (DSC): To measure the glass transition temperature (T_g) of the copolymers, which is an indicator of their thermal stability.[10]
- Field-Emission Scanning Electron Microscopy (FESEM) and Energy Dispersive X-ray (EDX) Spectroscopy: To study the surface morphology and elemental composition (e.g., carbon weight percentage) of the copolymer.[10]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tricyclodecane Dimethanol Diacrylate (TCDDMDA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13828086#tcddmda-chemical-structure-and-iupac-name]

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